

3-isothiocyanato-1-methyl-1H-pyrazole handling and safety precautions

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Compound of Interest

Compound Name: 3-isothiocyanato-1-methyl-1H-pyrazole

Cat. No.: B040448

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Technical Support Center: 3-isothiocyanato-1-methyl-1H-pyrazole

Disclaimer: A specific Safety Data Sheet (SDS) for **3-isothiocyanato-1-methyl-1H-pyrazole** was not located. The following information is compiled from safety data for structurally related compounds, including methyl isothiocyanate and various pyrazole derivatives. It is imperative to handle this compound with extreme caution and to perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-isothiocyanato-1-methyl-1H-pyrazole**?

Based on related compounds, **3-isothiocyanato-1-methyl-1H-pyrazole** is expected to be highly hazardous. Potential hazards include:

- Acute Toxicity: Harmful or toxic if swallowed, in contact with skin, or inhaled.[1][2][3][4]
- Skin Corrosion/Irritation: May cause severe skin burns and irritation.[1][2][3]
- Eye Damage/Irritation: Risk of serious eye damage.[1][2][3]
- Sensitization: May cause an allergic skin reaction or respiratory sensitization.[3][4]

- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[1][2]
- Aquatic Toxicity: Harmful or very toxic to aquatic life with long-lasting effects.[1][3]

Q2: What Personal Protective Equipment (PPE) should I wear when handling this compound?

A comprehensive PPE regimen is crucial. Always wear:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and use proper removal technique.[5]
- Eye Protection: Safety glasses with side-shields or chemical goggles. A face shield is recommended for splash protection.[5][6]
- Lab Coat: A flame-retardant lab coat.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [7] Work should be conducted in a chemical fume hood.[2][3]

Q3: What are the proper procedures for handling and storing **3-isothiocyanato-1-methyl-1H-pyrazole**?

Handling:

- Use only in a well-ventilated area, preferably a chemical fume hood.[2][3][8]
- Avoid contact with skin, eyes, and clothing.[2][9]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2][3]
- Wash hands thoroughly after handling.[3][9]
- Keep away from heat, sparks, and open flames.[2][3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7][10]

- Store locked up.[3]
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[7]

Q4: What should I do in case of accidental exposure?

Immediate action is critical:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][11]

Q5: How should I handle a spill of **3-isothiocyanato-1-methyl-1H-pyrazole**?

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with inert material (e.g., sand, silica gel, vermiculite).[7][8]
- Collect the absorbed material into a suitable, closed container for disposal.[7]
- Do not let the product enter drains or waterways.[3][8]

Q6: What are the recommended disposal methods for this compound?

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

- Dispose of this container to a hazardous or special waste collection point.[\[2\]](#)
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Q7: Are there any known incompatible materials or conditions to avoid?

- Incompatible Materials: Strong oxidizing agents and strong reducing agents.[\[7\]](#)
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[\[2\]](#)[\[3\]](#) Exposure to moist air or water.

Quantitative Hazard Data Summary

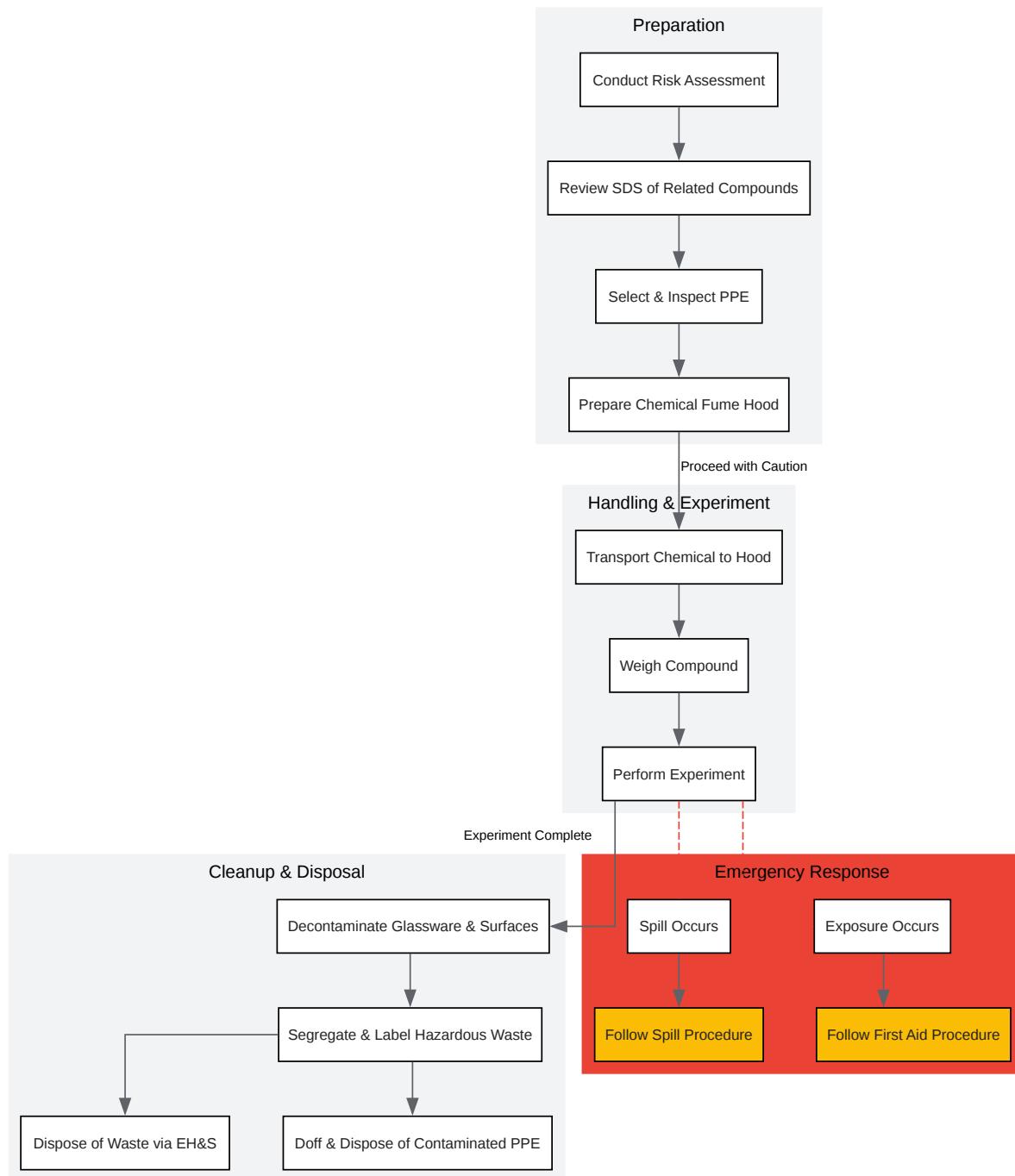
The following table summarizes the hazard classifications for related compounds, which may be indicative of the hazards of **3-isothiocyanato-1-methyl-1H-pyrazole**.

Hazard Classification	Related Compound(s)	GHS Category
Acute Oral Toxicity	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 3 / Category 4
Acute Dermal Toxicity	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 1 / Category 4
Acute Inhalation Toxicity	5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 4
Skin Corrosion/Irritation	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 1B / Category 2
Serious Eye Damage/Irritation	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 1 / Category 2
Respiratory Sensitization	5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 1
Skin Sensitization	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 1
Specific Target Organ Toxicity (Single Exposure)	Methyl isothiocyanate, 5-(3-Isocyanatophenyl)-1-methyl-1H-pyrazole	Category 3
Specific Target Organ Toxicity (Repeated Exposure)	3-Methyl-1H-pyrazole	Category 2

Experimental Protocols & Workflows

Safe Handling Workflow

The following diagram illustrates a generalized workflow for safely handling hazardous chemicals like **3-isothiocyanato-1-methyl-1H-pyrazole**.

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Caption: Workflow for Safe Handling of Hazardous Pyrazole Compounds.

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